

Personal protective equipment for handling Imidazo[1,2-b]pyridazin-6-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Imidazo[1,2-b]pyridazin-6-ol*

Cat. No.: B1316355

[Get Quote](#)

Essential Safety and Handling Guide for Imidazo[1,2-b]pyridazin-6-ol

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Imidazo[1,2-b]pyridazin-6-ol**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical Identifier:

- CAS Number: 57470-54-9
- Molecular Formula: C₆H₅N₃O

Hazard Summary: **Imidazo[1,2-b]pyridazin-6-ol** is classified as a skin sensitizer and may cause an allergic skin reaction.^[1] Related heterocyclic compounds are known to cause skin irritation, serious eye irritation, and respiratory irritation.^{[2][3]} Therefore, it is crucial to handle this compound with appropriate precautions in a laboratory setting.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Imidazo[1,2-b]pyridazin-6-ol**.

| Protection Type | Specific Recommendations | Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Chemical safety goggles meeting ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a splash hazard. [4] [5] [6] | To protect against potential eye irritation or injury from splashes. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile). A standard laboratory coat must be worn and buttoned. [4] [5] For tasks with a higher risk of exposure, consider double-gloving or using thicker, reusable gloves. | To prevent skin contact, which can cause allergic reactions and irritation. [1] |
| Respiratory Protection | Use in a well-ventilated area, preferably within a chemical fume hood. If aerosols or dust may be generated and engineering controls are insufficient, a NIOSH-approved respirator is required. [3] [4] | To avoid inhalation, which may cause respiratory tract irritation. [2] [3] |
| Footwear | Closed-toe and closed-heel shoes must be worn in the laboratory. [5] | To protect feet from potential spills. |

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Handle **Imidazo[1,2-b]pyridazin-6-ol** in a well-ventilated area. A chemical fume hood is the preferred engineering control to minimize inhalation exposure. Eyewash stations and safety showers should be readily accessible.[\[3\]](#)
- Safe Handling Practices:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Contaminated work clothing should not be allowed out of the workplace.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[3]

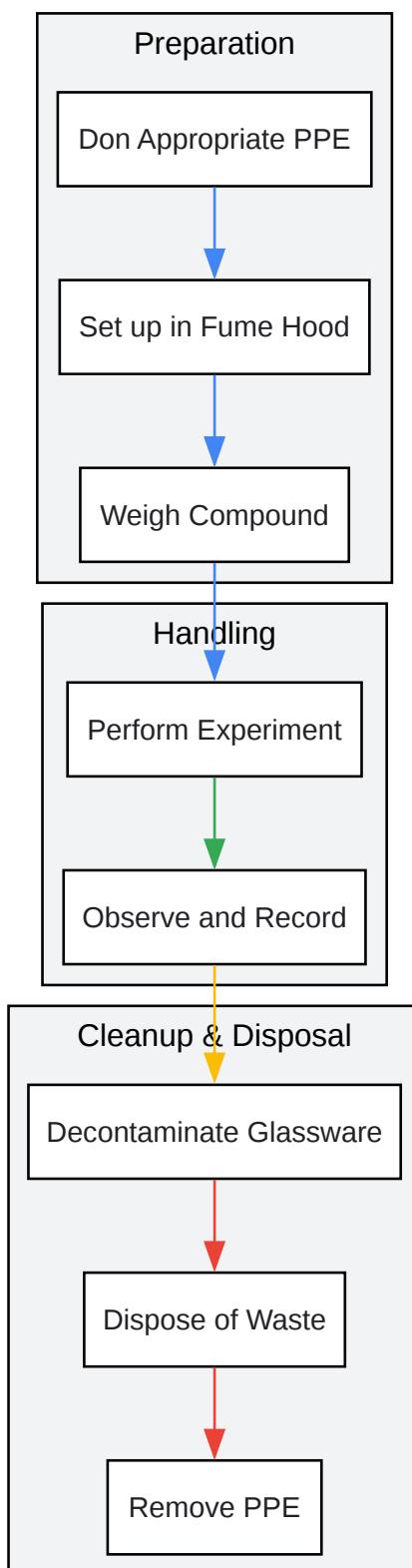
Spill and Emergency Procedures:

- Spill: In case of a spill, avoid dust formation.[3] Use appropriate PPE and sweep up the material. Place it in a suitable, closed container for disposal.[3]
- Skin Contact: If on skin, wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1][3]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor/physician if you feel unwell.[3]

Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][7] Do not dispose of down the drain or with regular trash.

Experimental Workflow

The following diagram outlines the standard workflow for handling **Imidazo[1,2-b]pyridazin-6-ol** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Imidazo[1,2-b]pyridazin-6-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Imidazo 1,2-b pyridazin-6-ol AldrichCPR 57470-54-9 [sigmaaldrich.com]
- 2. Imidazo(1,2-b)pyridazine | C6H5N3 | CID 136599 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- 6. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Imidazo[1,2-b]pyridazin-6-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316355#personal-protective-equipment-for-handling-imidazo-1-2-b-pyridazin-6-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com